

## "benchmarking the heat resistance of Solvent Blue 97 against industry standards"

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# A Comparative Guide to the Heat Resistance of Solvent Blue 97

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark of the heat resistance of **Solvent Blue 97** against other common blue solvent dyes. The following data and protocols are intended to assist in the selection of appropriate colorants for applications requiring high thermal stability.

## Data Presentation: Heat Resistance of Blue Solvent Dyes

The heat resistance of a solvent dye is a critical parameter for its application in various polymers, which are often processed at elevated temperatures. The data presented below summarizes the maximum temperature (°C) at which these dyes maintain their color stability in different plastic matrices.



Dye Name	C.I. Name	CAS Number	Heat Resista nce in PS (°C)	Heat Resista nce in ABS (°C)	Heat Resista nce in PC (°C)	Heat Resista nce in PET (°C)	Heat Resista nce in PMMA (°C)
Solvent Blue 97	Solvent Blue 97	32724- 62-2	300[1]	300[2]	300[2]	300[2]	300[2]
Solvent Blue 35	Solvent Blue 35	17354- 14-2	260 - 300[3][4] [5]	Applicabl e	Applicabl e	Applicabl e	Applicabl e
Solvent Blue 36	Solvent Blue 36	14233- 37-5	260[6][7]	Superior heat resistanc e[6]	Suitable[ 6]	Suitable with restrictio n[8]	Suitable[ 6]
Solvent Blue 104	Solvent Blue 104	116-75-6	300[2]	300[2]	340[9]	320[9]	300[2]

## **Experimental Protocols**

The determination of heat resistance for colorants in plastics is crucial for predicting their performance during processing and end-use. Standardized testing methodologies ensure that the data is reliable and comparable. The primary methods for evaluating the heat resistance of solvent dyes are outlined below.

# ISO 105-P01: Colour Fastness to Dry Heat (excluding pressing)

This standard specifies a method for determining the resistance of the color of textiles to the action of dry heat. While originally designed for textiles, the principles are widely adapted for testing colorants in other materials, including plastics.

Principle: A specimen of the colored material, in contact with specified adjacent fabrics, is heated at a predetermined temperature for a set duration. The change in color of the specimen and the degree of staining on the adjacent fabrics are then assessed using a grey scale.



#### Apparatus:

- A heating device capable of maintaining a uniform temperature.
- Grey scale for assessing color change and staining.
- Standard adjacent fabrics (e.g., multifibre or single fibre fabrics).

#### Procedure:

- A specimen of the colored plastic is prepared, typically as a plaque or film.
- The specimen is placed in contact with the standard adjacent fabric(s).
- The assembly is then placed in the heating device at the specified test temperature (e.g., 150°C, 180°C, or 210°C) for a specific duration (e.g., 30 seconds).[10][11]
- After heating, the assembly is removed and allowed to cool.
- The change in the color of the specimen is evaluated by comparing the treated and untreated samples using the grey scale for color change.
- The staining of the adjacent fabric is assessed using the grey scale for staining.

## ASTM D3012: Standard Test Method for Thermal-Oxidative Stability of Plastics, Using a Biaxial Rotator

This method is used to evaluate the heat aging characteristics of plastic specimens. It is particularly useful for assessing the stability of both the polymer and any additives, including colorants, under thermal stress.

Principle: Plastic specimens are mounted on a biaxial rotator within an air-circulating oven to ensure uniform exposure to heat. The degradation of the material is then evaluated visually or through other analytical methods.

#### Procedure:

Test specimens of the colored plastic are prepared according to standard dimensions.



- The specimens are mounted on the clips of the biaxial rotator inside the oven.
- The oven is set to the desired test temperature, and the test is run for a specified period.
- The specimens can be evaluated at set intervals to determine the time to failure or after a single, predetermined duration.
- Thermal degradation is typically assessed by visual examination for changes in color, cracking, or other signs of deterioration.[12]

## ASTM D3045: Standard Practice for Heat Aging of Plastics Without Load

This practice provides a framework for exposing plastics to elevated temperatures to assess their resistance to degradation over time.

Principle: Plastic specimens are exposed to a specified high temperature in an oven for a predetermined period. The changes in physical properties are then measured to determine the extent of aging.

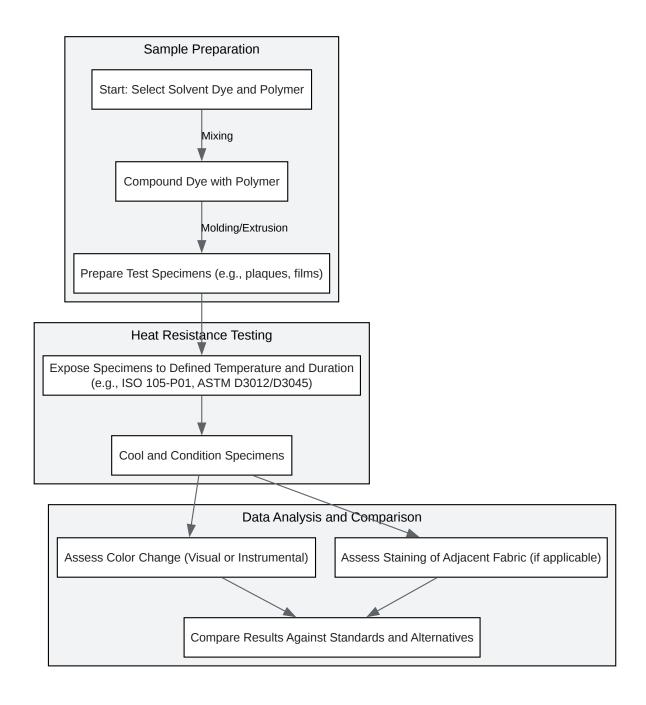
#### Procedure:

- At least three replicate specimens of the colored plastic are used.
- The specimens are placed in an oven at a temperature higher than their intended use temperature.
- After the specified exposure time, the specimens are removed and conditioned at room temperature.
- The physical properties of interest (e.g., color, tensile strength, impact resistance) are then
  measured and compared to those of unexposed control specimens to assess the degree of
  degradation.[13]

### Visualizing the Experimental Workflow

To provide a clearer understanding of the heat resistance testing process, the following diagram illustrates a generalized experimental workflow.





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Caption: Generalized workflow for testing the heat resistance of solvent dyes in plastics.



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